

# Application Notes and Protocols: SR12343 for Intraperitoneal Injection

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## Compound of Interest

Compound Name: SR12343  
Cat. No.: B3025790

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## Introduction

**SR12343** is a novel small molecule that acts as a potent and selective inhibitor of the IKK/NF- $\kappa$ B signaling pathway.<sup>[1][2][3]</sup> It functions as a mimetic of the NEMO-binding domain (NBD), effectively disrupting the interaction between IKK $\beta$  and NEMO (IKK $\gamma$ ).<sup>[2][3]</sup> This inhibition of the IKK complex prevents the subsequent activation of NF- $\kappa$ B, a key transcription factor involved in inflammatory responses, cellular senescence, and cell survival. Preclinical studies have demonstrated that **SR12343** can suppress inflammation and reduce markers of cellular senescence in various mouse models, suggesting its therapeutic potential in age-related diseases and inflammatory conditions.

These application notes provide detailed protocols for the formulation and intraperitoneal (IP) administration of **SR12343** in mice, based on established research.

## Physicochemical and Biological Properties

Property	Value	Source
CAS Number	2055101-86-3	
Molecular Formula	C15H15BrClN3O	
Molecular Weight	368.66 g/mol	
Mechanism of Action	IKK/NF-κB inhibitor; disrupts IKKβ-NEMO interaction	
IC50	11.34 μM (TNF-α-mediated NF-κB activation)	

## Solubility Data

**SR12343** is a crystalline solid with the following reported solubilities:

Solvent	Solubility	Notes
DMSO	30 mg/mL or 100 mg/mL	Ultrasonic assistance may be required. Use newly opened DMSO as it is hygroscopic.
DMF	30 mg/mL	
Ethanol	30 mg/mL	

## In Vivo Formulation and Dosing

A common formulation for the intraperitoneal administration of **SR12343** in mice has been reported as a mixture of DMSO, Tween 80, and water.

Parameter	Value	Source
Vehicle	10% DMSO, 10% Tween 80, 80% Water	
Reported Dosage	10 mg/kg to 30 mg/kg	
Administration Route	Intraperitoneal (IP) Injection	
Dosing Frequency	Three times per week	

## Experimental Protocols

### Protocol 1: Preparation of SR12343 Formulation for Intraperitoneal Injection

This protocol describes the preparation of a 100 mL stock solution of **SR12343** at a concentration suitable for a 30 mg/kg dose in mice.

Materials:

- **SR12343** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Tween 80 (Polysorbate 80), sterile
- Sterile Water for Injection
- Sterile conical tubes (15 mL and 50 mL)
- Sterile syringes and needles
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Calculate the required amount of **SR12343**: For a target dose of 30 mg/kg in a 25g mouse, with an injection volume of 100  $\mu$ L (0.1 mL), the required concentration is 7.5 mg/mL.
- Dissolve **SR12343** in DMSO:
  - Weigh the required amount of **SR12343** powder and place it in a sterile 15 mL conical tube.
  - Add 10 mL of sterile DMSO to the tube.
  - Vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.
- Add Tween 80:
  - To the **SR12343**/DMSO solution, add 10 mL of sterile Tween 80.
  - Vortex the mixture vigorously for 1 minute until it is homogeneous.
- Add Water:
  - Transfer the DMSO/Tween 80 mixture to a 50 mL sterile conical tube.
  - Slowly add 80 mL of sterile Water for Injection to the mixture while vortexing to prevent precipitation.
- Final Mixture:
  - The final formulation will be a clear solution of **SR12343** in 10% DMSO, 10% Tween 80, and 80% water.
  - Store the formulation at 4°C for short-term use (days to weeks) or at -20°C for long-term storage (months).

## Protocol 2: Intraperitoneal Administration of **SR12343** to Mice

This protocol outlines the procedure for the safe and effective intraperitoneal injection of the prepared **SR12343** formulation into mice.

Materials:

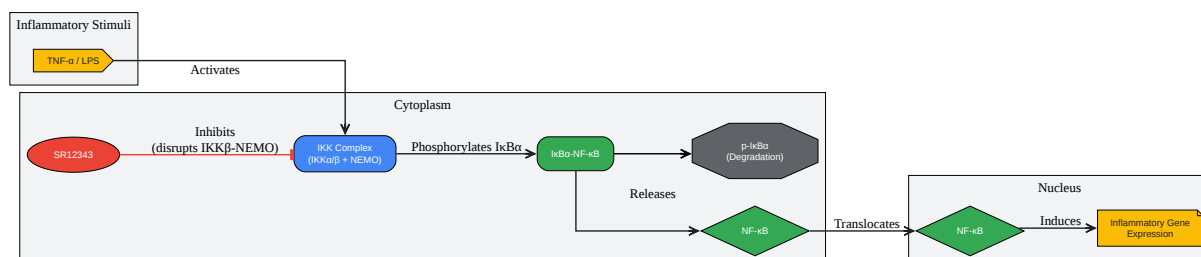
- Prepared **SR12343** formulation
- Mice (e.g., C57BL/6J)
- Insulin syringes with 28-30 gauge needles
- Appropriate animal handling and restraint devices
- 70% ethanol for disinfection

Procedure:

- Animal Preparation:
  - Properly restrain the mouse, ensuring the head is tilted downwards to move the abdominal organs away from the injection site.
  - Locate the injection site in the lower right or left abdominal quadrant.
- Injection:
  - Swab the injection site with 70% ethanol.
  - Insert the needle at a 15-30 degree angle into the peritoneal cavity, being careful to avoid puncturing the internal organs.
  - Slowly inject the calculated volume of the **SR12343** formulation.
  - Withdraw the needle and return the mouse to its cage.
- Monitoring:
  - Monitor the animal for any signs of distress or adverse reactions post-injection.

## Visualizations

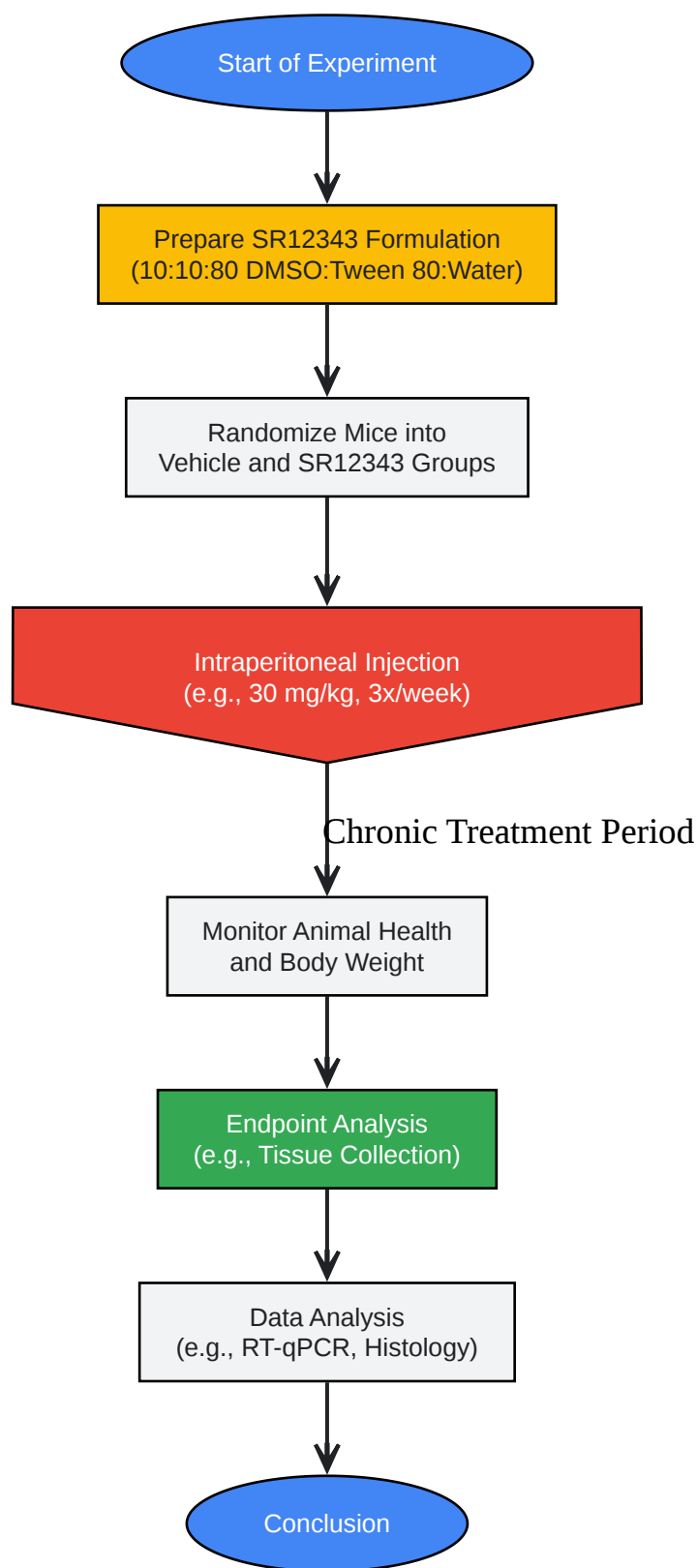
### Signaling Pathway of SR12343 Action



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Caption: Mechanism of **SR12343** in the NF-κB signaling pathway.

## Experimental Workflow for In Vivo Study



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Caption: Workflow for a typical in vivo study using **SR12343**.

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## References

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